

5-Methylheptanal: A Technical Overview of its Discovery and Scientific History

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Compound of Interest

Compound Name: 5-Methylheptanal

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Abstract

5-Methylheptanal, a branched-chain aliphatic aldehyde, has a history rooted in the broader advancements of organic synthesis. While its specific discovery is not marked by a singular breakthrough, its documented synthesis and study have evolved with the development of key chemical reactions. This technical guide provides a comprehensive overview of the discovery, synthesis, and known properties of **5-Methylheptanal**, with a focus on information relevant to researchers in chemistry and drug development.

Introduction

5-Methylheptanal (C₈H₁₆O) is an organic compound characterized by a heptanal backbone with a methyl group at the fifth carbon position.^{[1][2]} Its structure lends it to potential applications in various fields, including flavor and fragrance chemistry. This document traces the historical context of its synthesis, details available experimental data, and explores its known, albeit limited, biological context.

Discovery and Historical Synthesis

The precise moment of the first synthesis of **5-Methylheptanal** is not clearly documented in readily available historical records. However, its creation is intrinsically linked to the

development of foundational reactions in organic chemistry capable of forming carbon-carbon bonds and introducing aldehyde functionalities.

One of the earliest documented methods for the synthesis of a stereospecific isomer, (S)-**5-Methylheptanal**, appeared in a 1974 publication in "Advances in Chemistry."^[3] This synthesis was achieved through the hydroformylation of (+)(S)-4-methyl-2-hexene. This reaction, also known as the oxo process, adds a formyl group (CHO) and a hydrogen atom across a carbon-carbon double bond, and represents a significant method for the industrial production of aldehydes.

Prior to this, the intellectual framework for synthesizing such a molecule was well-established. The discovery of the Grignard reaction by Victor Grignard in 1900 provided a robust method for forming carbon-carbon bonds by reacting an organomagnesium halide with a carbonyl compound, such as an aldehyde or ketone.^{[1][4][5]} While no specific early publications detail the synthesis of **5-Methylheptanal** using this method, it represents a plausible and historically significant route for its creation.

Physicochemical Properties

A summary of the key physicochemical properties of **5-Methylheptanal** is presented in the table below.

Property	Value
Molecular Formula	C ₈ H ₁₆ O
Molecular Weight	128.21 g/mol ^[6]
IUPAC Name	5-methylheptanal ^[1]
CAS Number	75579-88-3 ^[2]
Canonical SMILES	CCC(C)CCCC=O ^[2]

Experimental Protocols

While a detailed protocol for the absolute first synthesis remains elusive, a general methodology based on established reactions provides a framework for its preparation.

Hypothetical Synthesis via Grignard Reaction

A plausible historical approach to synthesizing **5-methylheptanal** would involve a Grignard reaction. This multi-step process would likely have involved the following conceptual steps:

- **Formation of a Grignard Reagent:** Reaction of a suitable alkyl halide (e.g., 2-bromobutane) with magnesium metal in an ether solvent to form sec-butylmagnesium bromide.
- **Reaction with an Aldehyde:** Addition of this Grignard reagent to a suitable aldehyde (e.g., butanal) to form a secondary alcohol (5-methylheptan-4-ol).
- **Oxidation:** Subsequent oxidation of the secondary alcohol to the corresponding aldehyde, **5-methylheptanal**, using an appropriate oxidizing agent.

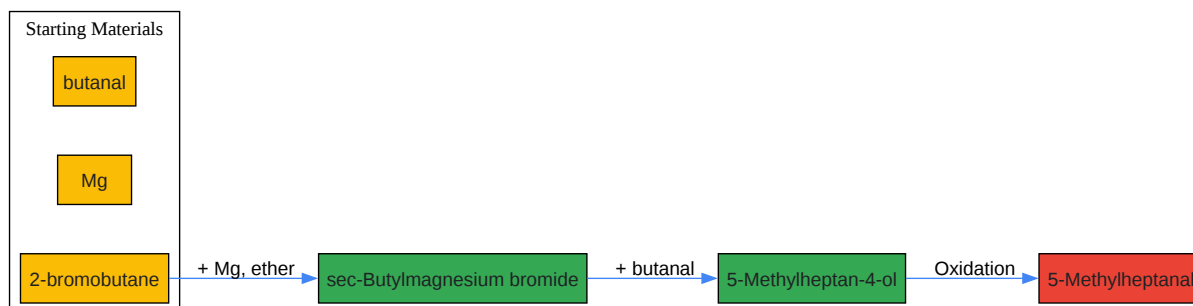
A detailed, modern experimental protocol for a related synthesis is not available in the searched literature.

Documented Synthesis via Hydroformylation

The 1974 paper describes the synthesis of (S)-**5-Methylheptanal** through the hydroformylation of (+)(S)-4-methyl-2-hexene. While the specific experimental conditions from this historical document are not fully detailed here, the general principles of hydroformylation would apply. This would involve reacting the olefin with a mixture of carbon monoxide and hydrogen gas in the presence of a cobalt or rhodium catalyst under pressure.

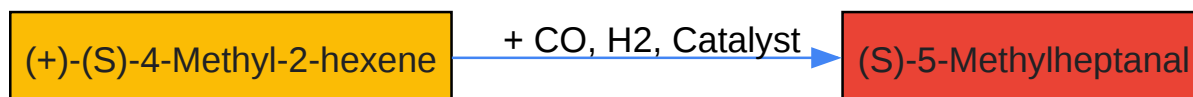
Logical Relationships and Workflows

The synthesis of **5-Methylheptanal** can be conceptualized through various logical workflows. Below are Graphviz diagrams illustrating a hypothetical Grignard synthesis pathway and the documented hydroformylation route.



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Caption: Hypothetical Grignard synthesis of **5-Methylheptanal**.



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Caption: Documented hydroformylation synthesis of (S)-**5-Methylheptanal**.

Natural Occurrence and Biological Activity

Currently, there is a notable lack of specific scientific literature detailing the natural occurrence of **5-Methylheptanal** in plants, essential oils, or as an insect pheromone. While many related aldehydes are known for their roles as flavor and fragrance components, the specific contribution of **5-Methylheptanal** is not well-documented.^{[7][8]}

Similarly, dedicated studies on the biological activity of **5-Methylheptanal**, such as its cytotoxicity, anti-inflammatory, or antimicrobial properties, are scarce in the available literature. Research on other aldehydes suggests a wide range of potential biological activities, but direct evidence for **5-Methylheptanal** is needed.^{[9][10][11][12]}

Conclusion

The history of **5-Methylheptanal** is intertwined with the progression of synthetic organic chemistry. While a definitive "discovery" moment is not apparent, its synthesis has been achievable through foundational reactions for over a century and was explicitly documented in the mid-1970s using more advanced catalytic methods. For researchers and drug development professionals, **5-Methylheptanal** represents a relatively underexplored molecule. Its potential natural occurrence and biological activities remain open avenues for investigation, offering opportunities for new discoveries in the fields of natural products chemistry and medicinal chemistry. Further research is warranted to fully characterize this compound and unlock its potential applications.

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